

RN-9893 Hydrochloride: A Technical Overview of its Discovery and Synthesis

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Compound of Interest

Compound Name: RN-9893 hydrochloride

Cat. No.: B1482566

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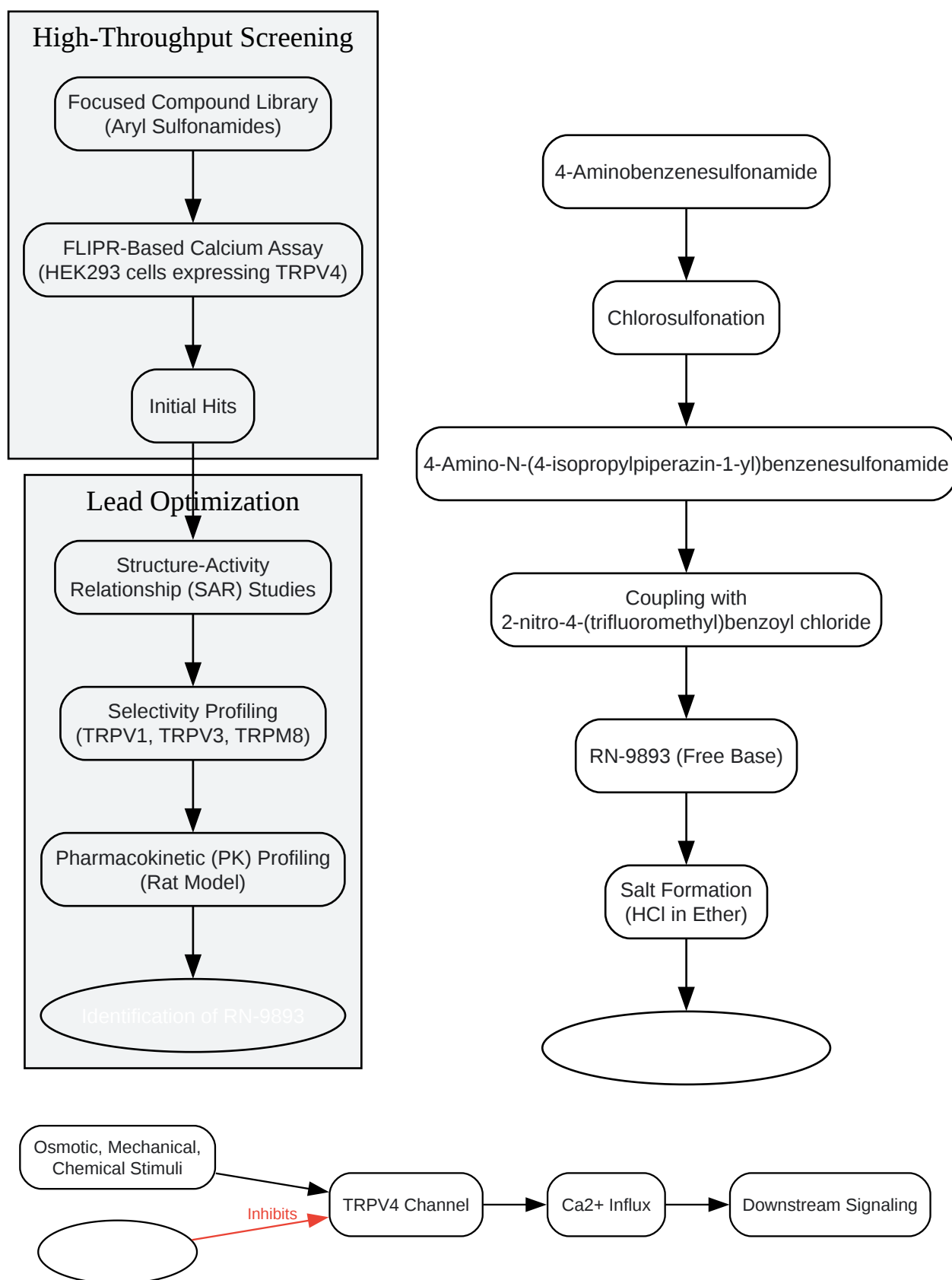
For Researchers, Scientists, and Drug Development Professionals

Abstract

RN-9893 hydrochloride is a potent and selective antagonist of the Transient Receptor Potential Vanilloid 4 (TRPV4) ion channel, a key player in a variety of physiological and pathological processes.^[1] This technical guide provides a comprehensive overview of the discovery and synthesis of **RN-9893 hydrochloride**, including detailed experimental protocols and quantitative data to support its characterization as a valuable tool for in vivo research.

Discovery of RN-9893 Hydrochloride

The discovery of **RN-9893 hydrochloride** emerged from a focused screening and optimization program aimed at identifying orally bioavailable antagonists of the TRPV4 ion channel.^{[2][3]} The lead identification process likely involved high-throughput screening of a compound library against cells expressing the TRPV4 channel, followed by medicinal chemistry efforts to improve potency, selectivity, and pharmacokinetic properties.



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References

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